

# Personal protective equipment for handling Ac-DEVD-pNA

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# Essential Safety and Handling Guide for Ac-DEVD-pNA

This guide provides comprehensive safety and logistical information for the handling of **Ac-DEVD-pNA** (N-Acetyl-Asp-Glu-Val-Asp p-nitroanilide), a colorimetric substrate for caspase-3 and related proteases. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain experimental integrity.

### Personal Protective Equipment (PPE)

When handling **Ac-DEVD-pNA** in both solid and solution forms, the following personal protective equipment is mandatory to prevent skin and eye contact, and inhalation.[1][2]



PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times to protect from splashes.[1]
Hand Protection	Nitrile Gloves	Required for all handling procedures. Double-gloving is recommended when working with concentrated solutions or the solid compound.[1]
Body Protection	Laboratory Coat	A standard lab coat is mandatory to protect skin and clothing from contamination.[1]
Respiratory Protection	Chemical Fume Hood	All handling of the solid form of Ac-DEVD-pNA and the preparation of solutions must be conducted in a certified chemical fume hood to prevent the inhalation of dust particles.  [1]

### **Hazard Information and Safe Handling**

The primary hazard associated with **Ac-DEVD-pNA** is the release of p-nitroaniline (pNA) upon enzymatic cleavage.[1] p-Nitroaniline is classified as acutely toxic.[1] Therefore, all materials and solutions containing **Ac-DEVD-pNA** should be handled with care, and all waste must be treated as hazardous.

#### **Key Safety Precautions:**

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[2]



Use with adequate local exhaust ventilation.[2]

### **Storage and Stability**

Proper storage of **Ac-DEVD-pNA** is crucial for its stability and efficacy.

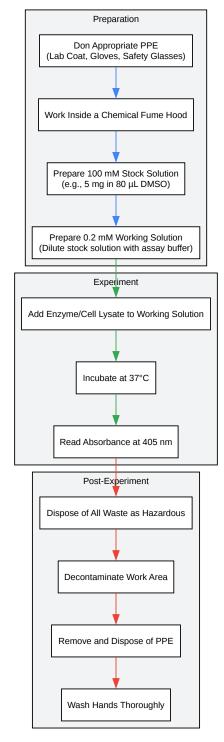
Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years	Store in a cool, dark place.[3][4]
Stock Solution (in DMSO)	-20°C	Up to 1-2 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Keep protected from light.[3]
-80°C	Up to 6 months	Sealed storage, away from moisture.	

# Operational Plans Standard Operating Procedure for Ac-DEVD-pNA Usage

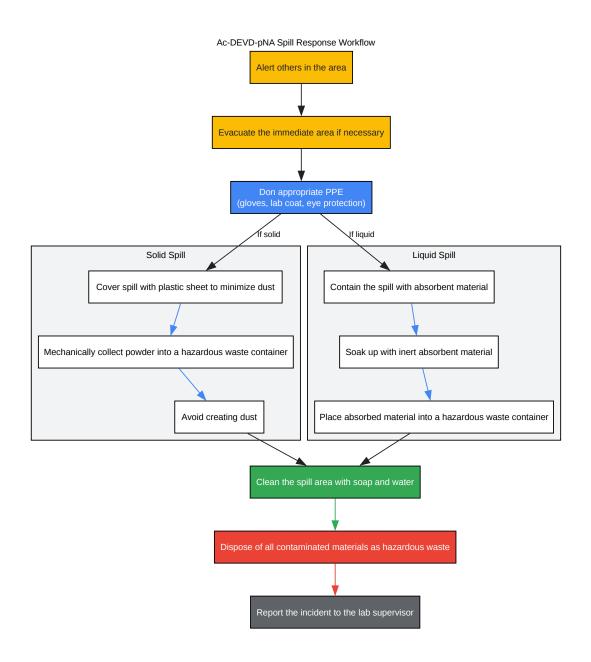
The following diagram outlines the standard workflow for preparing and using **Ac-DEVD-pNA** in a typical laboratory experiment.











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